

Thermal properties of 5-Methyl-3-heptene (boiling point, melting point)

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Compound of Interest

Compound Name: 5-Methyl-3-heptene

Cat. No.: B1631048

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Thermal Properties of 5-Methyl-3-heptene: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known thermal properties of **5-Methyl-3-heptene**, a volatile organic compound. Due to the limited availability of primary experimental data in peer-reviewed literature, this document compiles estimated values from chemical databases and outlines the standard methodologies that would be employed for their precise experimental determination.

Core Thermal Properties

The boiling and melting points are critical physical constants for the characterization, purification, and handling of chemical compounds. They provide insight into the substance's volatility, intermolecular forces, and physical state under varying temperatures.

Data Presentation

The available thermal property data for **5-Methyl-3-heptene** is summarized below. It is important to note that these values are predominantly derived from computational estimations and should be confirmed by empirical measurement for applications requiring high precision.

Property	Value	Notes
Boiling Point	115.24 °C	Estimated at 760.00 mm Hg[1]
120.2 °C	Estimated[2]	
Melting Point	-103.01 °C	Estimated[2]

Experimental Protocols

While specific experimental determinations for **5-Methyl-3-heptene** are not readily available in published literature, the following sections describe the standard, widely accepted protocols for measuring the boiling and melting points of volatile organic liquids. These methodologies adhere to principles outlined by standards organizations and are fundamental in physical chemistry laboratories.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a volatile hydrocarbon like **5-Methyl-3-heptene**, several methods are applicable.

1. Simple Distillation Method: This is a classical and direct method for determining the boiling point of a liquid.

- Apparatus: A distillation flask, condenser, thermometer, heating mantle, and receiving flask.
- Procedure:
 - A sample volume (typically >5 mL) of **5-Methyl-3-heptene** is placed in the distillation flask along with boiling chips or a magnetic stir bar to ensure smooth boiling.
 - The flask is heated gently. The thermometer bulb is positioned so that its top is level with the side arm of the distillation flask, ensuring it measures the temperature of the vapor that is in equilibrium with the liquid.
 - As the liquid boils, the vapor rises, surrounds the thermometer bulb, and passes into the condenser, where it liquefies and is collected in the receiving flask.

- The temperature is recorded when it becomes constant. This stable temperature, observed during the distillation of the bulk of the liquid, is the boiling point.
- The ambient atmospheric pressure is also recorded, as boiling point is pressure-dependent.

2. Gas Chromatography (GC) Method (Simulated Distillation): This analytical technique can determine the boiling point distribution of hydrocarbon mixtures and is standardized by methods such as ASTM D2887.

- Principle: The sample is injected into a heated gas chromatograph. The components of the sample travel through a capillary column at rates determined by their boiling points and interactions with the column's stationary phase.
- Procedure:
 - The GC column temperature is programmed to increase at a reproducible rate.
 - A calibration curve is generated by running a known mixture of hydrocarbons with well-documented boiling points under the same conditions.
 - The retention time of **5-Methyl-3-heptene** is measured.
 - The boiling point is determined by correlating its retention time to the calibration curve.

Melting Point Determination

For substances that are liquid at room temperature, the melting point (or freezing point) must be determined at sub-ambient temperatures.

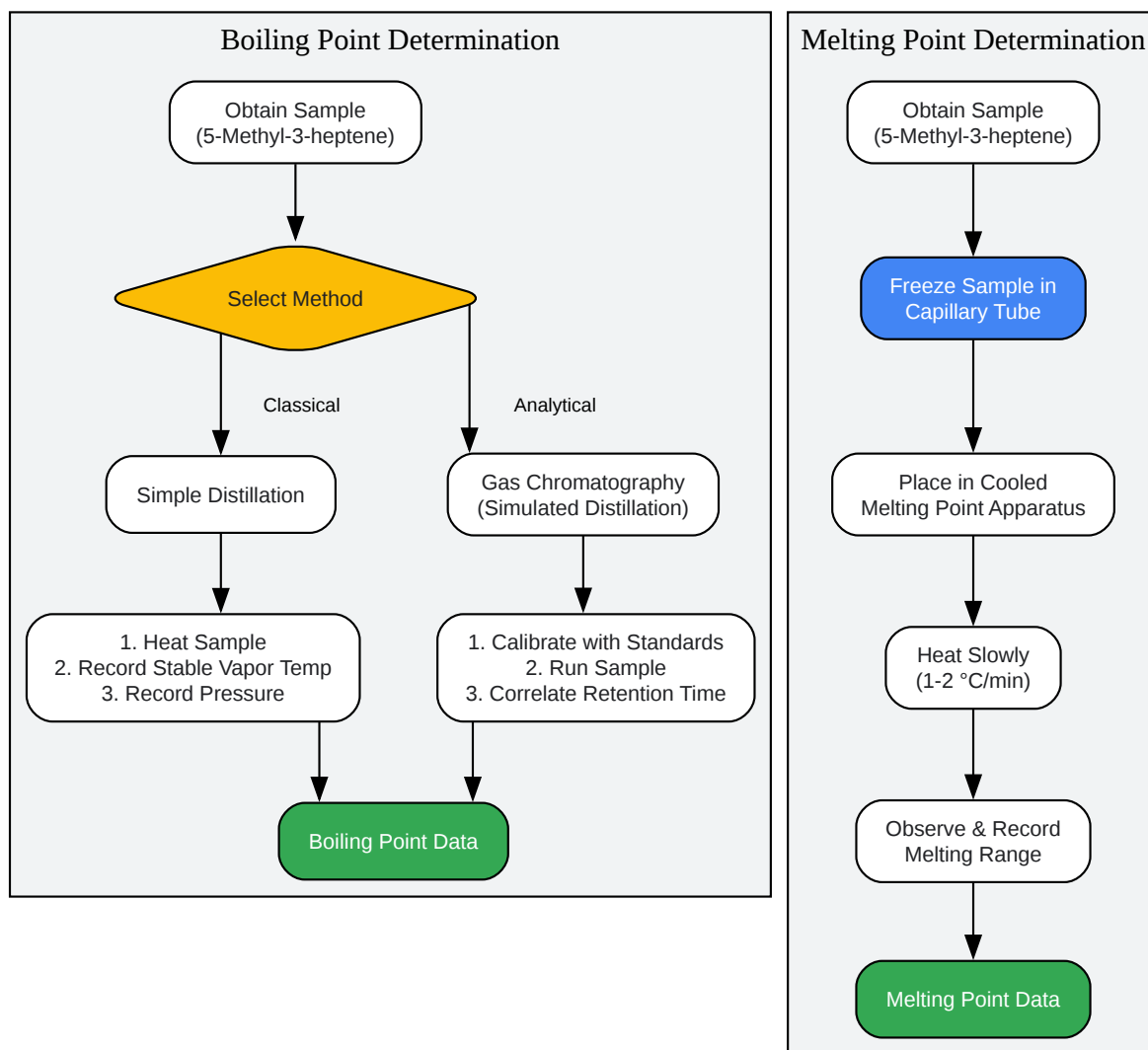
1. Capillary Method with Cryo-cooling: This is a common and accurate method for determining the melting point of a solidified sample.

- Apparatus: A melting point apparatus with a cooling capability (or a standard apparatus used in a cold room/with a cold bath), and glass capillary tubes.
- Procedure:

- A small liquid sample of **5-Methyl-3-heptene** is introduced into a glass capillary tube, which is then sealed.
- The sample is frozen by immersing the capillary in a cooling medium (e.g., a dry ice/acetone bath or liquid nitrogen).
- The frozen capillary is placed into the heating block of a melting point apparatus that has been pre-cooled to a temperature below the expected melting point.
- The sample is heated slowly (e.g., 1-2 °C per minute) while being observed through a magnifying lens.
- The temperature range is recorded from the point at which the first liquid droplet appears to the point at which the entire solid sample has melted into a clear liquid. A narrow melting range (0.5-1 °C) is indicative of a pure compound.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the empirical determination of the thermal properties of a volatile organic compound like **5-Methyl-3-heptene**.



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Generalized workflow for determining thermal properties.

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